

# Essential Safety and Logistical Information for Handling (E)-Naringenin Chalcone

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## Compound of Interest

Compound Name: (E)-Naringenin chalcone

Cat. No.: B7765812

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides essential, immediate safety and logistical information for the handling of **(E)-Naringenin chalcone**, including operational and disposal plans. The following procedural guidance is designed to answer specific operational questions and build a foundation of trust in laboratory safety and chemical handling practices.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **(E)-Naringenin chalcone**.

Property	Value	Reference
GHS Hazard Statements	H302, H315, H319, H335	[1]
Signal Word	Warning	[1]
Molecular Formula	C <sub>15</sub> H <sub>12</sub> O <sub>5</sub>	[2]
Molecular Weight	272.25 g/mol	[2]
Appearance	Solid powder	[1]
Melting Point	173-174°C	[2]
Boiling Point (Predicted)	538.7 ± 50.0 °C	[2]
Solubility	Soluble in methanol, ethanol, and DMSO.	[2]
Occupational Exposure Limits (OEL)	Not established.	[3]

## Personal Protective Equipment (PPE)

When handling **(E)-Naringenin chalcone**, the following personal protective equipment is mandatory to prevent skin contact, eye irritation, and respiratory irritation.[1]

- Eye Protection: Wear chemical safety goggles or a face shield.[2][3]
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile).[2]
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 or higher-level respirator is required.[4]
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes.[3]

## Operational Plan for Handling (E)-Naringenin Chalcone

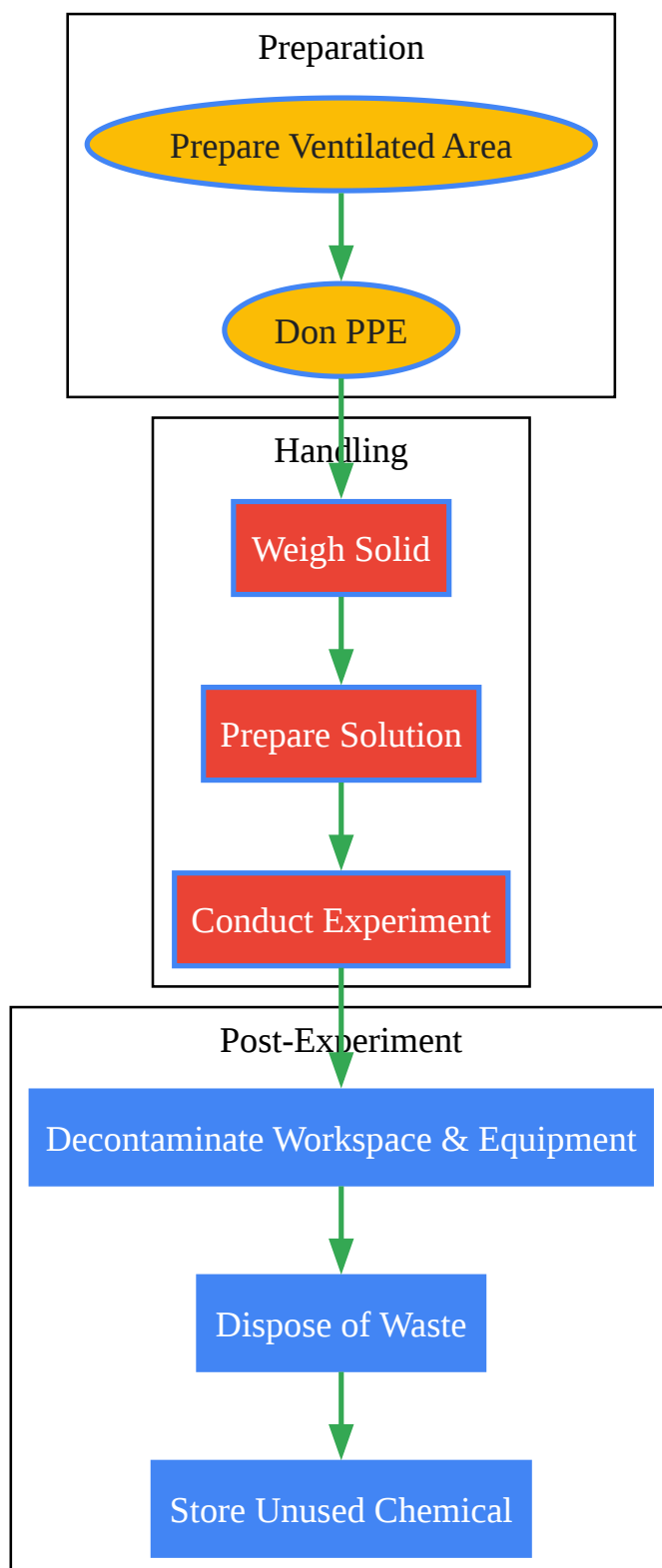
Follow these step-by-step procedures for the safe handling of **(E)-Naringenin chalcone**:

- Preparation:
  - Ensure a well-ventilated work area, preferably a chemical fume hood.[\[1\]](#)
  - Assemble all necessary equipment and reagents before starting.
  - Don the required personal protective equipment.
- Weighing and Aliquoting:
  - Handle the solid powder in a location with minimal air currents to avoid generating dust.
  - Use a spatula for transferring the powder.
  - If creating solutions, add the solid to the solvent slowly to prevent splashing.
- Experimental Procedures:
  - Keep containers of **(E)-Naringenin chalcone** sealed when not in use.[\[1\]](#)
  - Avoid direct contact with the skin, eyes, and clothing.[\[1\]](#)
  - In case of accidental contact, follow the first aid measures outlined in the Safety Data Sheet.[\[1\]](#)
- Post-Experiment:
  - Clean the work area thoroughly with an appropriate solvent.
  - Decontaminate all equipment that came into contact with the chemical.
  - Properly label and store any unused **(E)-Naringenin chalcone** according to the storage guidelines.[\[1\]](#)

## Disposal Plan

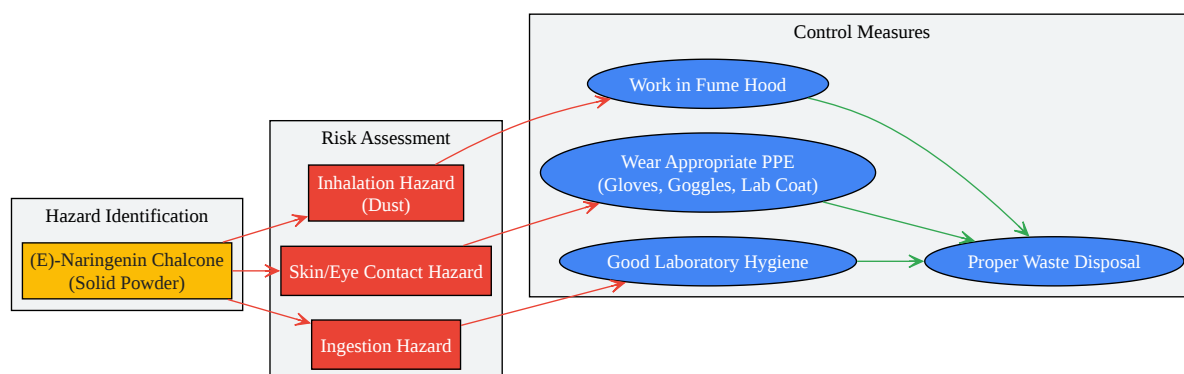
All waste containing **(E)-Naringenin chalcone** must be treated as hazardous waste and disposed of according to institutional and local regulations.[\[1\]](#)

- Solid Waste:
  - Collect any solid waste, including contaminated consumables (e.g., weigh boats, pipette tips), in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste:
  - Collect all liquid waste containing **(E)-Naringenin chalcone** in a designated, sealed, and clearly labeled hazardous waste container.
  - Do not pour any waste down the drain.[\[1\]](#)
- Empty Containers:
  - Rinse empty containers with a suitable solvent three times.
  - Collect the rinsate as hazardous liquid waste.
  - Dispose of the rinsed containers as directed by your institution's hazardous waste management guidelines.



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Caption: Workflow for the safe handling of **(E)-Naringenin chalcone**.



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Caption: Logical relationship of hazard identification and control measures.

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